

Application Notes and Protocols for VU6019650

Dissolution in In Vitro Assays

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Compound of Interest

Compound Name: VU6019650

Cat. No.: B12392093

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Introduction

VU6019650 is a potent and highly selective orthosteric antagonist of the M5 muscarinic acetylcholine receptor (mAChR), with an IC₅₀ of 36 nM.[1] Its selectivity is over 100-fold for the M5 subtype compared to M1-4 receptors.[1][2] This compound is a valuable tool for studying the role of M5 receptors in various physiological processes, including its potential therapeutic applications in opioid use disorder.[1][2] Proper dissolution and handling are critical for obtaining accurate and reproducible results in in vitro experiments. These application notes provide detailed protocols for the solubilization of **VU6019650** for use in cell-based assays.

Data Presentation

Solubility of VU6019650

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	8.33	20.24	Requires sonication and warming to 60°C for complete dissolution. Use freshly opened, anhydrous DMSO.

Data sourced from MedchemExpress product information.[1]

Recommended Final DMSO Concentration in Assays

Cell-Based Assays	Maximum Recommended Final DMSO Concentration	Rationale
General Cell Culture	< 0.5% v/v	To avoid solvent-induced cytotoxicity and off-target effects.[3][4]
Sensitive Assays	≤ 0.1% v/v	Some cell lines and assays can be sensitive to DMSO, affecting experimental outcomes.[5] Always include a vehicle control.

Experimental Protocols

Protocol 1: Preparation of a 10 mM VU6019650 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **VU6019650**, which can be stored for later use and diluted to working concentrations.

Materials:

- **VU6019650** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **VU6019650** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 4.11 mg of **VU6019650** (Molecular Weight: 411.5 g/mol).
- **Adding Solvent:** Add the calculated volume of anhydrous DMSO to the tube. For 1 mg of **VU6019650**, adding 2.43 mL of DMSO will yield a 1 mM solution; adjust the volume accordingly for a 10 mM concentration.
- **Initial Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to initially suspend the compound.
- **Heating and Sonication:**
 - Place the tube in a water bath or on a heat block set to 60°C for 5-10 minutes.[\[1\]](#)
 - Following heating, place the tube in an ultrasonic bath for 10-15 minutes to facilitate complete dissolution.[\[1\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear. If particulates remain, repeat the heating and sonication steps.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[1]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for immediate use in in vitro assays.

Materials:

- 10 mM **VU6019650** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, HBSS) or cell culture medium appropriate for your assay
- Sterile dilution tubes
- Calibrated pipettes

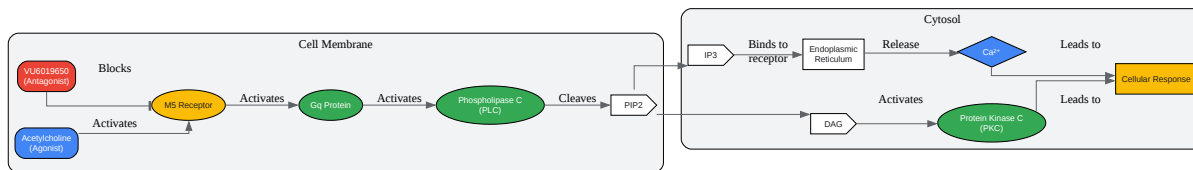
Procedure:

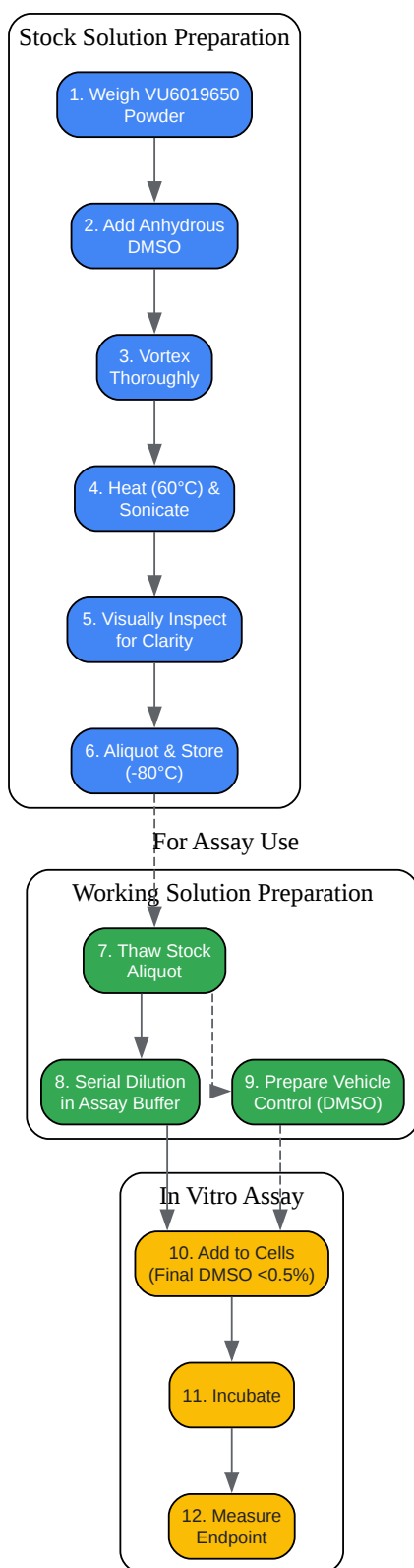
- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **VU6019650** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation of the compound, perform serial dilutions.
 - Prepare an intermediate dilution of the stock solution in DMSO if necessary. .
 - For the final dilution into the aqueous buffer or medium, add the **VU6019650** stock or intermediate dilution to the buffer/medium while vortexing gently. This rapid mixing helps to prevent the compound from precipitating out of the solution.
- Final Concentration: Calculate the required volume of the stock solution to achieve the desired final concentration in your assay, ensuring the final DMSO concentration remains below 0.5% (or lower for sensitive assays).

- Example: To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution. This can be achieved by adding 1 μ L of the 10 mM stock to 999 μ L of the assay buffer. The final DMSO concentration in this case would be 0.1%.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the test samples to account for any solvent effects.
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for the best results.

Mandatory Visualizations

M5 Muscarinic Acetylcholine Receptor Signaling Pathway





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